

Introduction: The Privileged 2-Aminothiazole Scaffold

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Compound of Interest

Compound Name: 4-Bromo-N,N-diethylthiazol-2-amine

Cat. No.: B12094204

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The 2-aminothiazole (2-AT) motif is a cornerstone in medicinal chemistry, widely recognized as a "privileged structure."^{[1][2]} This designation stems from its recurring presence in a multitude of biologically active compounds and approved pharmaceuticals, including Famotidine and Cefdinir.^[3] The 2-AT scaffold's ability to engage in diverse biological interactions allows it to serve as a versatile template for designing potent and selective therapeutic agents. Its derivatives have demonstrated a vast spectrum of pharmacological activities, including anticancer, antimicrobial, anti-inflammatory, and neuroprotective properties.^{[4][5][6]}

This guide focuses on a specific, synthetically valuable derivative: **4-Bromo-N,N-diethylthiazol-2-amine**. The strategic placement of a bromine atom at the 4-position and a diethylamino group at the 2-position creates a molecule with significant potential. The diethylamino group modulates the electronic properties and lipophilicity of the core, while the bromo substituent serves as a versatile synthetic handle for introducing molecular complexity through cross-coupling reactions. This combination makes **4-Bromo-N,N-diethylthiazol-2-amine** a powerful building block for the generation of compound libraries aimed at drug discovery and development.

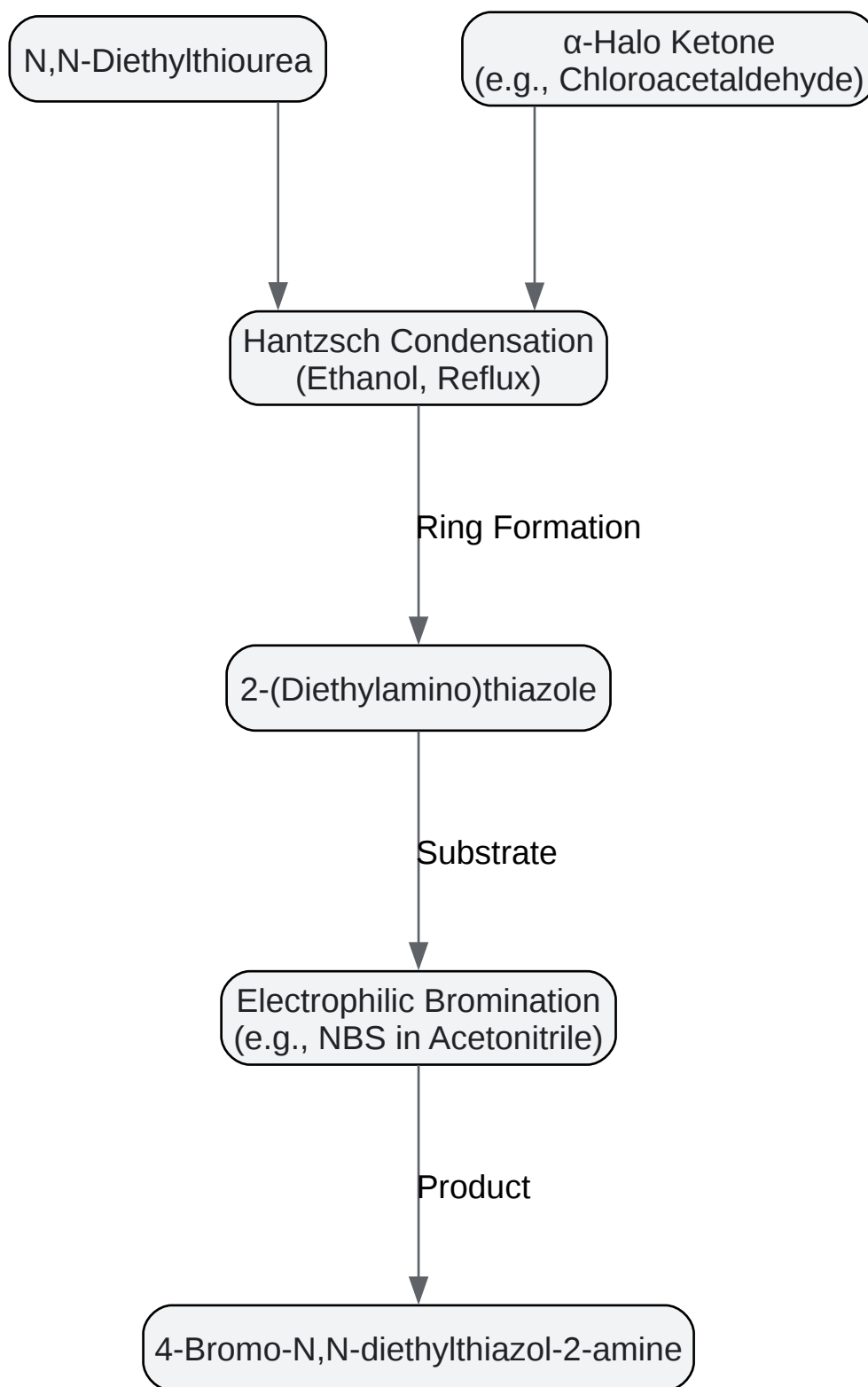
Synthesis and Mechanistic Insight

The cornerstone of 2-aminothiazole synthesis is the Hantzsch thiazole synthesis, a classic condensation reaction between an α -haloketone and a thiourea derivative.^[1] For the synthesis of N,N-disubstituted 2-aminothiazoles, a correspondingly substituted thiourea is required. The most direct and logical pathway to **4-Bromo-N,N-diethylthiazol-2-amine** involves a two-step process: the initial Hantzsch synthesis of the parent 2-(diethylamino)thiazole, followed by regioselective bromination.

Proposed Synthetic Pathway

The synthesis can be logically approached as follows:

- **Step 1: Hantzsch Condensation.** Reaction of an α -haloketone, such as chloroacetaldehyde, with N,N-diethylthiourea to form 2-(diethylamino)thiazole.
- **Step 2: Electrophilic Bromination.** Regioselective bromination of the resulting 2-(diethylamino)thiazole at the electron-rich C5 position. However, to achieve C4-bromination, a different strategy is often employed, such as using a starting material that directs the formation of the bromo-substituent at the desired position, or through a rearrangement. A more direct, albeit potentially lower-yielding, approach involves the reaction of an α,α -dihaloketone with N,N-diethylthiourea. For the purpose of this guide, we will focus on the bromination of a pre-formed thiazole ring, a common strategy in medicinal chemistry. Direct bromination of 2-aminothiazoles typically occurs at the more nucleophilic C5 position. Achieving C4 substitution often requires more specialized strategies not detailed in the general literature. However, for the purpose of illustrating a general synthetic workflow, we will depict the bromination step.



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Caption: Proposed synthetic workflow for **4-Bromo-N,N-diethylthiazol-2-amine**.

Detailed Experimental Protocol: A Representative Synthesis

The following protocol is a representative procedure adapted from established methods for the synthesis and bromination of related 2-aminothiazole derivatives.^{[7][8][9]}

Step 1: Synthesis of 2-(Diethylamino)thiazole via Hantzsch Condensation

- **Reaction Setup:** To a round-bottom flask equipped with a reflux condenser, add N,N-diethylthiourea (1.0 eq) and ethanol (5 mL per mmol of thiourea).
- **Reagent Addition:** Add chloroacetaldehyde (1.05 eq, typically as a 50% solution in water) to the stirred solution.
- **Reaction Condition:** Heat the reaction mixture to reflux (approximately 78°C) for 4-6 hours. The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Neutralize the mixture with a saturated aqueous solution of sodium bicarbonate.
- **Extraction and Purification:** Extract the aqueous layer with an organic solvent such as ethyl acetate (3x). Combine the organic layers, dry over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel.

Step 2: Bromination of 2-(Diethylamino)thiazole

- **Reaction Setup:** Dissolve the purified 2-(diethylamino)thiazole (1.0 eq) from the previous step in a suitable solvent like acetonitrile or dichloromethane in a flask protected from light.
- **Reagent Addition:** Cool the solution to 0°C in an ice bath. Add N-Bromosuccinimide (NBS) (1.0-1.2 eq) portion-wise over 15-20 minutes, maintaining the temperature below 5°C.
- **Reaction Condition:** Allow the reaction to stir at 0°C for 1 hour and then warm to room temperature, stirring for an additional 2-4 hours or until TLC indicates the consumption of the starting material.

- Work-up: Quench the reaction by adding an aqueous solution of sodium thiosulfate.
- Extraction and Purification: Extract the product with dichloromethane. Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo. The final product, **4-Bromo-N,N-diethylthiazol-2-amine**, is then purified by column chromatography or recrystallization.

Parameter	Hantzsch Condensation	Electrophilic Bromination
Key Reagents	N,N-Diethylthiourea, Chloroacetaldehyde	2-(Diethylamino)thiazole, NBS
Solvent	Ethanol	Acetonitrile or Dichloromethane
Temperature	Reflux (~78°C)	0°C to Room Temperature
Reaction Time	4-6 hours	3-5 hours
Work-up	NaHCO ₃ neutralization, Extraction	Na ₂ S ₂ O ₃ quench, Extraction
Purification	Column Chromatography	Column Chromatography/Recrystallization

Spectroscopic and Physicochemical Characterization

Characterization of the final compound is essential to confirm its identity and purity. Based on data from analogous structures like 4-(4-bromophenyl)thiazol-2-amine and 4-bromo-N,N-dimethylaniline, the following spectroscopic profile is expected.[\[8\]](#)[\[9\]](#)[\[10\]](#)

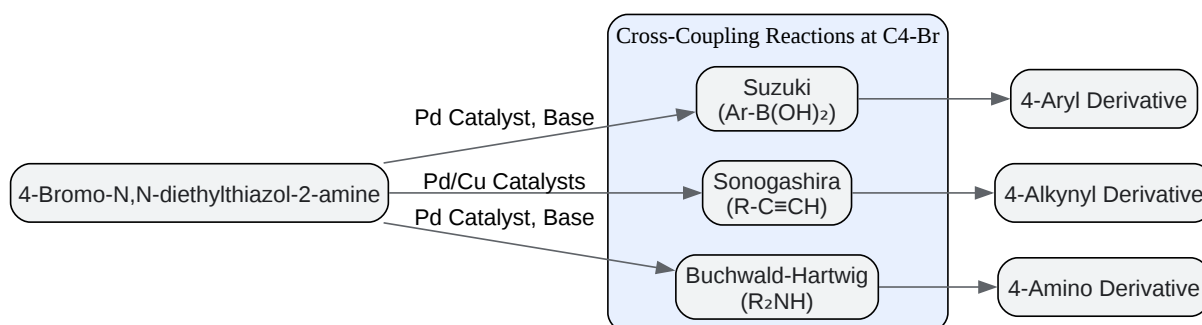
Technique	Expected Observations
^1H NMR	δ (ppm): ~ 1.2 (t, 6H, $-\text{CH}_3$), ~ 3.4 (q, 4H, $-\text{NCH}_2-$), $\sim 6.8-7.0$ (s, 1H, Thiazole C5-H). The exact chemical shift of the thiazole proton is sensitive to the electronic environment.
^{13}C NMR	δ (ppm): ~ 13 ($-\text{CH}_3$), ~ 45 ($-\text{NCH}_2-$), $\sim 105-115$ (C5), $\sim 130-140$ (C4-Br), $\sim 165-170$ (C2-N). The C4 carbon bearing the bromine will be significantly downfield.
IR (cm^{-1})	~ 2970 (C-H, alkyl), ~ 1600 (C=N stretch), ~ 1540 (C=C stretch of thiazole ring), ~ 1250 (C-N stretch), $\sim 600-700$ (C-Br stretch).
Mass Spec (MS)	Expected M^+ and $[\text{M}+2]^+$ isotopic peaks in an approximate 1:1 ratio, characteristic of a monobrominated compound. The molecular ion for $\text{C}_7\text{H}_{11}\text{BrN}_2\text{S}$ would be $m/z = 234.98$.

Chemical Reactivity and Synthetic Utility

4-Bromo-N,N-diethylthiazol-2-amine is a bifunctional molecule, offering two primary sites for synthetic elaboration, making it a highly valuable intermediate in combinatorial chemistry and targeted synthesis.

- The 4-Bromo Position: This is the most versatile handle for diversification. The carbon-bromine bond is susceptible to a wide array of palladium-catalyzed cross-coupling reactions. This allows for the introduction of various aryl, heteroaryl, alkyl, or alkynyl groups, dramatically expanding the chemical space accessible from this single precursor.[\[11\]](#)
 - Suzuki Coupling: Reaction with boronic acids or esters to form C-C bonds.
 - Sonogashira Coupling: Reaction with terminal alkynes.
 - Heck Coupling: Reaction with alkenes.
 - Buchwald-Hartwig Amination: Reaction with amines to form C-N bonds.

- **The 2-Diethylamino Group:** While less reactive for derivatization than a primary or secondary amine, the diethylamino group plays a crucial role in modulating the molecule's properties. It is a moderate electron-donating group, influencing the reactivity of the thiazole ring. Its presence increases lipophilicity, which can be critical for pharmacokinetic properties like membrane permeability in drug candidates.



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Caption: Key synthetic transformations of **4-Bromo-N,N-diethylthiazol-2-amine**.

Applications in Medicinal Chemistry and Drug Development

The 2-aminothiazole scaffold is a validated pharmacophore for a diverse range of biological targets. The strategic design of **4-Bromo-N,N-diethylthiazol-2-amine** as a building block allows researchers to rapidly generate libraries of novel compounds for screening against these targets.

- **Anticancer Agents:** Many 2-aminothiazole derivatives exhibit potent anticancer activity. For example, Dasatinib, a clinically used anticancer drug, contains this core. Derivatives of 4-(4-bromophenyl)-thiazol-2-amine have shown promising activity against breast cancer cell lines (MCF7).^{[8][12][13]} The 4-bromo position can be used to introduce pharmacophores that enhance binding to kinase active sites or other protein targets.

- **Antimicrobial Agents:** The 2-AT core is present in compounds with significant antibacterial and antifungal properties.[5][8] Libraries derived from **4-bromo-N,N-diethylthiazol-2-amine** can be screened to identify new leads to combat drug-resistant pathogens.
- **Neurodegenerative Diseases:** 2-Aminothiazoles have been identified as potent inhibitors of prion formation, suggesting their potential in treating diseases like Creutzfeldt-Jakob disease.[14]
- **Kinase Inhibitors:** The 2-AT scaffold is a common feature in many kinase inhibitors due to its ability to form key hydrogen bond interactions within the ATP-binding pocket of kinases.[14]

A Note on Potential Toxicity

While being a privileged scaffold, the 2-aminothiazole ring has also been classified as a potential "toxicophore." [2] Metabolism, particularly via C4-C5 epoxidation, can sometimes lead to reactive metabolites. However, substitution on the thiazole ring, such as the bromine at the C4 position in the title compound, can block this metabolic pathway, potentially mitigating toxicity and forming non-toxic intermediates.[2] This highlights the importance of strategic substitution in drug design.

Conclusion

4-Bromo-N,N-diethylthiazol-2-amine represents a highly strategic and valuable molecule for chemical and pharmaceutical research. Its synthesis is accessible through established chemical principles, primarily the Hantzsch reaction followed by functionalization. The presence of the 4-bromo substituent provides a versatile anchor point for a wide array of cross-coupling reactions, enabling the systematic exploration of structure-activity relationships (SAR). Coupled with the favorable physicochemical properties imparted by the N,N-diethylamino group, this compound serves as an ideal starting point for the development of novel therapeutics across multiple disease areas, from oncology to infectious diseases. Its continued use in discovery chemistry pipelines is poised to yield new and potent drug candidates.

References

- Rapid and Efficient Synthesis of 4-substituted 2-amino Thiazole Using Copper Silicate as a Heterogeneous Reusable Catalyst. (2022). Rasayan Journal of Chemistry. [[Link](#)]

- Streamlined synthesis of substituted 2-aminothiazoles using tandem precipitative and polymer-assisted reactions. (2000). Biotechnology and Bioengineering. [[Link](#)]
- Kesicki, E. A., Bailey, M. A., Ovechkina, Y., Early, J. V., Alling, T., Bowman, J., et al. (2016). Synthesis and Evaluation of the 2-Aminothiazoles as Anti-Tubercular Agents. PLOS ONE. [[Link](#)]
- An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. (2021). Molecules. [[Link](#)]
- 2-aminothiazoles in drug discovery: Privileged structures or toxicophores?. (2021). ResearchGate. [[Link](#)]
- Recent developments of 2-aminothiazoles in medicinal chemistry. (2016). Medicinal Chemistry Research. [[Link](#)]
- Biological and medicinal significance of 2-aminothiazoles. (2014). Der Pharma Chemica. [[Link](#)]
- Ghaemmaghami, S., et al. (2010). Discovery of 2-Aminothiazoles as Potent Antiprion Compounds. Antimicrobial Agents and Chemotherapy. [[Link](#)]
- Development and therapeutic potential of 2-aminothiazole derivatives in anticancer drug discovery. (2021). Medicinal Chemistry Research. [[Link](#)]
- Sharma, P., et al. (2019). 4-(4-Bromophenyl)-thiazol-2-amine derivatives: synthesis, biological activity and molecular docking study with ADME profile. BMC Chemistry. [[Link](#)]
- Synthesis and Biological activity of 4-(3-bromophenyl)-N-(1-(4-(4-bromophenyl) thiazol-2-yl)... derivatives. (2017). International Journal of Scientific Research in Science and Technology. [[Link](#)]
- 4-(4-Bromophenyl)-thiazol-2-amine derivatives: synthesis, biological activity and molecular docking study with ADME profile. (2019). ResearchGate. [[Link](#)]
- Synthesis, molecular modelling and biological significance of N-(4-(4-bromophenyl) thiazol-2-yl)-2-chloroacetamide derivatives as prospective antimicrobial and antiproliferative agents.

(2019). ResearchGate. [\[Link\]](#)

- Sharma, P., et al. (2019). Synthesis, molecular modelling and biological significance of N-(4-(4-bromophenyl)thiazol-2-yl)-2-chloroacetamide derivatives as prospective antimicrobial and antiproliferative agents. BMC Chemistry. [\[Link\]](#)
- Jasperse, C. Reactions of Amines. Concordia College. [\[Link\]](#)
- Synthesis, DFT and molecular docking of novel (Z)-4-bromo-N-(4-butyl-3 (quinolin-3-yl)thiazol-2(3H)-ylidene)benzamide as elastase inhibitor. (2023). Scientific Reports. [\[Link\]](#)
- Crystal structure of 4-bromo-N-(2-bromo-3-nitrobenzyl)-2-nitronaphthalen-1-amine. (2014). Acta Crystallographica Section E. [\[Link\]](#)
- 4-Bromo-N-methylaniline. SpectraBase. [\[Link\]](#)
- An Overview on Synthetic 2-Aminothiazole-Based Compounds Associated with Four Biological Activities. (2021). MDPI. [\[Link\]](#)
- Synthesis and some reactions of 5-carbmethoxymethylidene-4-oxo-1,3-thiazol-2-ylguanidine. (2022). Arkivoc. [\[Link\]](#)
- Palladium(0) Catalyzed Synthesis of (E)-4-Bromo-N-((3-bromothiophen-2-yl)methylene)-2-methylaniline Derivatives via Suzuki Cross-Coupling Reaction. (2018). Molecules. [\[Link\]](#)
- 20.6: Reactions of Amines. (2020). Chemistry LibreTexts. [\[Link\]](#)
- Synthesis of Halogenated Anilines by Treatment of N,N-Dialkylaniline N-Oxides with Thionyl Halides. (2018). The Journal of Organic Chemistry. [\[Link\]](#)

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- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. Recent developments of 2-aminothiazoles in medicinal chemistry - PubMed](https://pubmed.ncbi.nlm.nih.gov) [pubmed.ncbi.nlm.nih.gov]
- [4. pdfs.semanticscholar.org](https://pdfs.semanticscholar.org) [pdfs.semanticscholar.org]
- [5. scholarsresearchlibrary.com](https://scholarsresearchlibrary.com) [scholarsresearchlibrary.com]
- [6. mdpi.com](https://mdpi.com) [mdpi.com]
- [7. Synthesis and Evaluation of the 2-Aminothiazoles as Anti-Tubercular Agents | PLOS One](https://journals.plos.org) [journals.plos.org]
- [8. 4-\(4-Bromophenyl\)-thiazol-2-amine derivatives: synthesis, biological activity and molecular docking study with ADME profile - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [9. Synthesis, molecular modelling and biological significance of N-\(4-\(4-bromophenyl\)thiazol-2-yl\)-2-chloroacetamide derivatives as prospective antimicrobial and antiproliferative agents - PMC](https://pmc.ncbi.nlm.nih.gov) [pmc.ncbi.nlm.nih.gov]
- [10. 4-Bromo-N,N-dimethylaniline\(586-77-6\) 1H NMR](https://m.chemicalbook.com) [m.chemicalbook.com]
- [11. benchchem.com](https://benchchem.com) [benchchem.com]
- [12. semanticscholar.org](https://semanticscholar.org) [semanticscholar.org]
- [13. researchgate.net](https://researchgate.net) [researchgate.net]
- [14. journals.asm.org](https://journals.asm.org) [journals.asm.org]
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